

A Comparative Guide to the Structure-Activity Relationships of 2-Chloroquinoline Derivatives

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Compound of Interest

Compound Name: 2-Chloro-6-methoxyquinoline-3-carbaldehyde

CAS No.: 73568-29-3

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The quinoline ring is a quintessential "privileged scaffold" in medicinal chemistry, forming the structural core of numerous compounds with a vast spectrum of biological activities.^{[1][2]} Its versatility allows for substitutions at multiple positions, leading to a rich diversity of pharmacological effects. Among the many quinoline-based intermediates, 2-chloroquinoline, and particularly its 3-carbaldehyde derivative, stands out as a cornerstone for synthetic chemists.^{[3][4][5]} The chlorine atom at the C2 position is a highly reactive site, amenable to nucleophilic aromatic substitution, which enables the facile introduction of a wide array of functional groups and pharmacophores.^[6]

This guide provides a comparative analysis of the structure-activity relationships (SAR) of 2-chloroquinoline derivatives, focusing on their anticancer, antimicrobial, and anti-inflammatory properties. By synthesizing data from numerous studies, we aim to elucidate the causal relationships between specific structural modifications and resulting biological efficacy, offering valuable insights for researchers and professionals in drug development.

Anticancer Activity: Targeting Malignancy with Precision

The development of quinoline-based anticancer agents is a highly active area of research. Derivatives of 2-chloroquinoline have been shown to exhibit potent cytotoxicity against a wide array of human cancer cell lines, acting through diverse mechanisms including kinase inhibition and apoptosis induction.^{[2][7]}

Key Structure-Activity Relationship Insights

The anticancer potency of 2-chloroquinoline derivatives is profoundly influenced by the nature and position of substituents on the quinoline core.

- **The C3-Position as a Hub for Diversity:** 2-chloroquinoline-3-carbaldehyde is a common starting material, and modifications at the C3-aldehyde group are critical for activity.^{[4][8]} Condensation with various nucleophiles to form rhodanine analogues, pyrazolines, or Schiff bases has yielded compounds with significant antiproliferative effects.^{[8][9][10]} For instance, the introduction of rhodanine moieties has led to compounds with micromolar potency against gastric, breast, and prostate cancer cell lines.^[8]
- **Displacement of the C2-Chlorine:** The reactive C2-chloro group can be displaced by various amines and heterocycles to generate novel derivatives. This strategy allows for the incorporation of moieties known to interact with specific biological targets.
- **Substitution on the Benzenoid Ring:** Modulating the electronic properties of the benzene portion of the quinoline ring can fine-tune biological activity. The addition of electron-donating groups, such as methoxy (-OCH₃) substituents, has often been associated with enhanced cytotoxic potency.^[1]

Comparative Anticancer Activity Data

The following table summarizes the cytotoxic activities (IC₅₀ values) of representative 2-chloroquinoline derivatives against several human cancer cell lines. It is important to exercise caution when directly comparing values across different studies due to variations in experimental conditions.

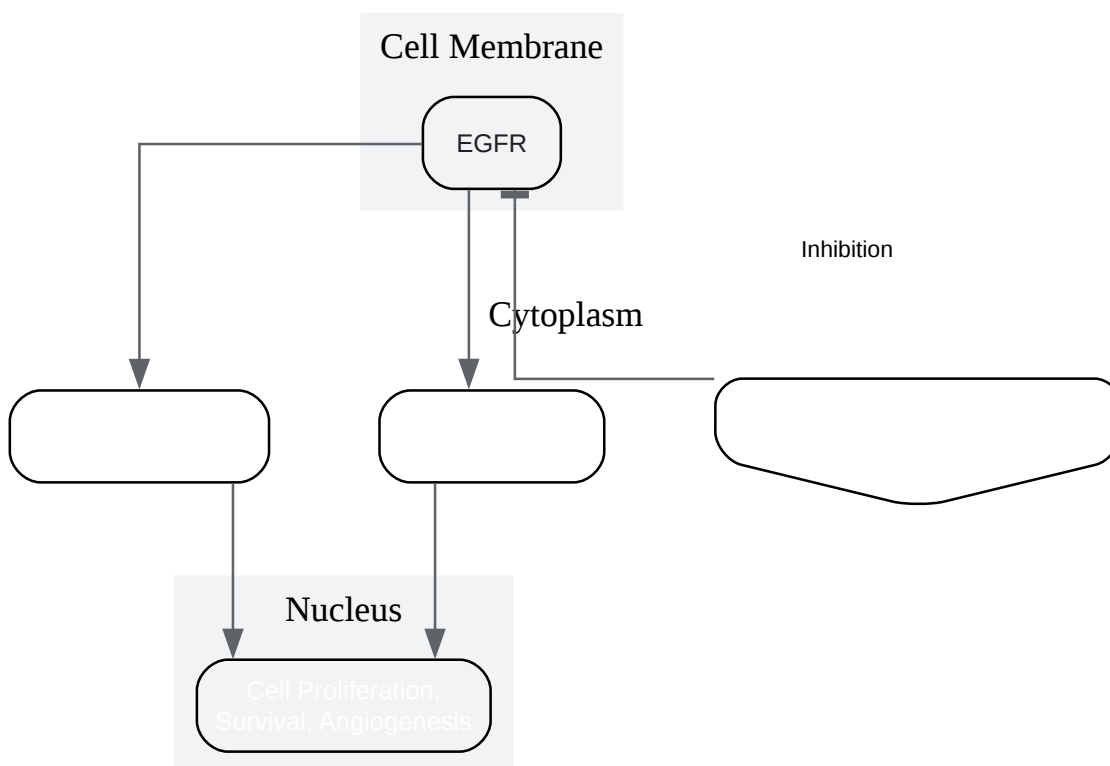
Compound/Derivative Type	C3-Modification	Target Cell Line	IC ₅₀ (μM)	Reference
Rhodanine Analogue (15)	Knoevenagel condensate	HGC (Gastric)	Potent	[8]
MCF-7 (Breast)	Potent	[8]		
DU-145 (Prostate)	Potent	[8]		
2-Hetarylquinoline (5k)	Pyrazole	A. clavatus	12.5 (MIC)	[9]
2-Hetarylquinoline (5o)	Pyrazole	P. aeruginosa	12.5 (MIC)	[9]
Quinoline-4-carboxylic acid (3j)	4-hydroxy-3-methoxyphenyl at C2	MCF-7 (Breast)	82.9% growth reduction	[11]

Note: Some studies report potent activity without specifying exact IC₅₀ values, as the compounds often serve as intermediates for further synthesis.

Mechanism of Action: Kinase Inhibition

Many quinoline derivatives exert their anticancer effects by inhibiting protein kinases, which are critical regulators of cell signaling pathways that are often dysregulated in cancer.[12]

Epidermal Growth Factor Receptor (EGFR) and Casein Kinase II (CK2) are notable targets for these compounds.[13][14] Inhibition of these kinases disrupts downstream signaling, leading to cell cycle arrest and apoptosis.



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Caption: Simplified EGFR signaling pathway and its inhibition.

Antimicrobial Activity: Combating Pathogenic Microbes

The rise of multidrug-resistant bacteria and fungi presents a global health crisis, necessitating the discovery of new antimicrobial agents.[15] 2-Chloroquinoline derivatives have emerged as a promising class of compounds with significant activity against a range of pathogenic microbes.

Key Structure-Activity Relationship Insights

- Importance of the Chloro Group: The presence of the chlorine atom at the C2 position is often crucial for antimicrobial activity.

- **Role of C3-Hetaryl Groups:** The introduction of heterocyclic rings, such as pyrazoles, at the C3 position via the aldehyde intermediate can confer potent and broad-spectrum activity. For example, certain 2-chloro-3-hetarylquinolines have shown excellent activity against *P. aeruginosa* and *A. clavatus*.[\[9\]](#)
- **Influence of Lipophilicity:** The overall lipophilicity of the molecule, influenced by various substituents, affects its ability to penetrate microbial cell membranes, thereby impacting its efficacy.

Comparative Antimicrobial Activity Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of selected 2-chloroquinoline derivatives against various bacterial and fungal strains.

Compound/Derivative Type	Target Organism	Type	MIC (µg/mL)	Reference
2-chloro-3-hetarylquinoline (5o)	<i>Pseudomonas aeruginosa</i>	Gram-negative Bacteria	12.5	[9]
2-chloro-3-hetarylquinoline (5k)	<i>Aspergillus clavatus</i>	Fungus	12.5	[9]
Benzimidazole derivative (23)	Various strains	Bacteria/Fungi	Not specified, active	[16]
5,7-dichloro-8-hydroxyquinoline	<i>Staphylococcus aureus</i>	Gram-positive Bacteria	≤5.58 (µM)	[17]
Pyrazoline derivative (3a-c, 3e)	Various strains	Bacteria	Potent	[10]

Anti-inflammatory Activity: Modulating the Inflammatory Cascade

Chronic inflammation is a key driver of numerous diseases. Quinoline derivatives have been investigated as anti-inflammatory agents, primarily through their ability to inhibit key enzymes in the arachidonic acid cascade, such as cyclooxygenases (COX-1 and COX-2) and 5-lipoxygenase (5-LOX).[\[18\]](#)[\[19\]](#)

Key Structure-Activity Relationship Insights

- **Scaffold Integration:** Incorporating scaffolds like azetidinone or pyrazole into the 2-chloroquinoline framework has yielded derivatives with significant anti-inflammatory properties.[\[19\]](#)[\[20\]](#)
- **COX-2 Selectivity:** Specific substitution patterns can lead to compounds with high selectivity for COX-2 over COX-1, which is a desirable trait for minimizing gastrointestinal side effects associated with traditional NSAIDs. For instance, certain quinoline-pyrazole hybrids have shown excellent COX-2 inhibitory activity and selectivity.[\[19\]](#)
- **Amide Linkages:** The type of linker, such as various amide linkages connecting a pyrazole scaffold to the quinoline core, plays a crucial role in modulating anti-inflammatory potency.[\[19\]](#)

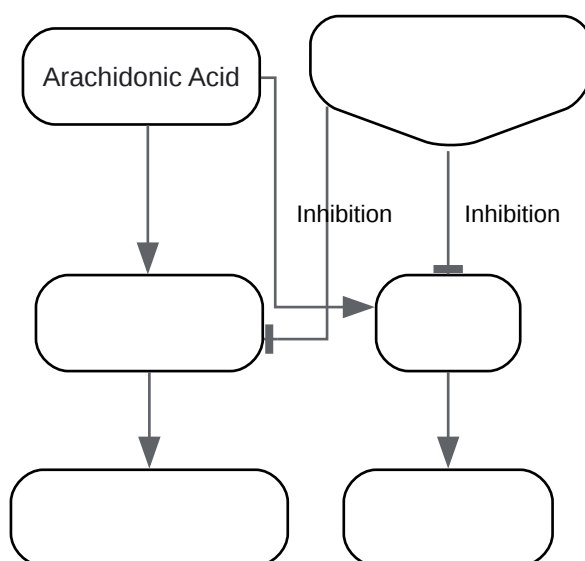
Comparative Anti-inflammatory Activity Data

The following table presents the anti-inflammatory activity of representative derivatives, often measured by the inhibition of edema in the carrageenan-induced rat paw edema model.

Compound/Derivative Type	In vivo Model	% Inhibition	Mechanism	Reference
Azetidinone derivative (6b)	Carrageenan-induced paw edema	Significant	Not specified	[20]
Pyrazole hybrid (12c)	Carrageenan-induced paw edema	Promising	COX-2 Inhibition (IC ₅₀ = 0.1 μM)	[19]
Pyrazole hybrid (14a)	Carrageenan-induced paw edema	Promising	COX-2 Inhibition (IC ₅₀ = 0.11 μM)	[19]
Pyrazole hybrid (14b)	Carrageenan-induced paw edema	Promising	COX-2 Inhibition (IC ₅₀ = 0.11 μM)	[19]

Mechanism of Action: COX/LOX Inhibition

Non-steroidal anti-inflammatory drugs (NSAIDs) typically function by inhibiting COX enzymes, which blocks the conversion of arachidonic acid into prostaglandins. Some 2-chloroquinoline derivatives exhibit a similar mechanism, with some also inhibiting the 5-LOX pathway, which is responsible for producing leukotrienes.[21]



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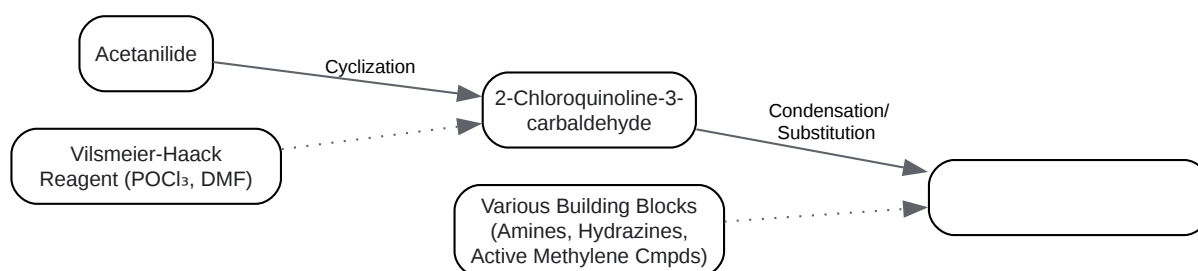
Caption: Inhibition of the Arachidonic Acid Cascade.

Experimental Protocols and Methodologies

The evaluation of 2-chloroquinoline derivatives relies on a suite of standardized and robust experimental procedures. A self-validating system requires clear, repeatable protocols.

General Synthetic Workflow

The synthesis of a library of 2-chloroquinoline derivatives for SAR studies often begins with the Vilsmeier-Haack reaction on acetanilides to produce the key 2-chloroquinoline-3-carbaldehyde intermediate.^{[1][4]} This intermediate is then subjected to various reactions to introduce diversity.



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Caption: Generalized synthetic workflow for SAR studies.

Protocol 1: MTT Cytotoxicity Assay^{[1][22]}

This colorimetric assay is a standard method for assessing the in vitro cytotoxic effects of compounds on cancer cell lines by measuring metabolic activity.

- **Cell Seeding:** Plate cancer cells (e.g., MCF-7, A549) in 96-well plates at a density of 5,000-10,000 cells/well. Allow them to adhere and grow for 24 hours in a humidified incubator at 37°C with 5% CO₂.

- **Compound Treatment:** Prepare serial dilutions of the test compounds in the appropriate cell culture medium. Replace the old medium with the medium containing the test compounds at various concentrations (e.g., 0.1 to 100 μM). Include a vehicle control (e.g., DMSO) and a positive control (e.g., Doxorubicin).
- **Incubation:** Incubate the plates for 48 to 72 hours.
- **MTT Addition:** Remove the treatment medium and add 100 μL of fresh medium containing 0.5 mg/mL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well.
- **Formazan Solubilization:** Incubate for 3-4 hours at 37°C, allowing viable cells to reduce the yellow MTT to purple formazan crystals. Afterwards, carefully remove the MTT solution and add 100 μL of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to each well to dissolve the formazan crystals.
- **Data Acquisition:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **IC₅₀ Calculation:** Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the half-maximal inhibitory concentration (IC₅₀) value from the dose-response curve.

Protocol 2: Broth Microdilution for MIC Determination[9] [17]

This method is used to determine the minimum inhibitory concentration (MIC), the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

- **Preparation:** In a 96-well microtiter plate, add 50 μL of sterile Mueller-Hinton broth (for bacteria) or RPMI-1640 medium (for fungi) to each well.
- **Compound Dilution:** Add 50 μL of the test compound solution (at 2x the highest desired concentration) to the first well of a row. Perform a two-fold serial dilution by transferring 50 μL from the first well to the second, and so on, discarding the last 50 μL from the final well.

- **Inoculation:** Prepare a standardized microbial inoculum to a final concentration of approximately 5×10^5 CFU/mL (for bacteria) or $0.5\text{--}2.5 \times 10^3$ CFU/mL (for fungi). Add 50 μ L of this inoculum to each well.
- **Controls:** Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- **Incubation:** Incubate the plates at 35-37°C for 18-24 hours for bacteria or 24-48 hours for fungi.
- **Reading Results:** The MIC is determined as the lowest concentration of the compound at which there is no visible turbidity (growth) in the well.

Conclusion and Future Perspectives

The 2-chloroquinoline scaffold is a remarkably fertile ground for the development of novel therapeutic agents. Structure-activity relationship studies have clearly demonstrated that targeted modifications at the C2, C3, and benzenoid positions of the quinoline ring can yield potent and selective inhibitors for anticancer, antimicrobial, and anti-inflammatory applications. The versatility of the 2-chloroquinoline-3-carbaldehyde intermediate, in particular, provides a robust platform for generating vast chemical diversity.

Future research should focus on leveraging these SAR insights to design multifunctional molecules, such as dual kinase and topoisomerase inhibitors for cancer, or compounds with combined anti-inflammatory and antimicrobial properties.^[22] The exploration of novel mechanisms of action and the application of computational modeling will further accelerate the journey of 2-chloroquinoline derivatives from laboratory curiosities to clinically effective drugs.

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